

Essential Safety and Disposal Procedures for Renin Substrate, Angiotensinogen (1-14), Rat

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Renin substrate, angiotensinogen (1-14), rat*

Cat. No.: *B12373533*

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This guide provides comprehensive safety and disposal protocols for researchers, scientists, and drug development professionals working with **Renin substrate, angiotensinogen (1-14), rat**. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

I. Product Identification and Properties

Renin substrate, angiotensinogen (1-14), rat is a bioactive peptide used in cardiovascular research as a synthetic renin substrate.^{[1][2]} While a specific Safety Data Sheet (SDS) for this exact peptide was not found, the SDS for the related compound Angiotensin I (human, rat, mouse) (trifluoroacetate salt) indicates that it is not classified as a hazardous substance according to the Globally Harmonized System (GHS).^[3] However, it is crucial to handle all laboratory chemicals with due care.^[4]

Property	Value
Sequence (3-letter)	H-Asp-Arg-Val-Tyr-Ile-His-Pro-Phe-His-Leu-Leu-Tyr-Tyr-Ser-OH
Molecular Formula	C ₈₉ H ₁₂₃ N ₂₁ O ₂₁
Molecular Weight	1823.2 g/mol
CAS Registry Number	110200-37-8
Form	Lyophilized powder
Storage Conditions	-20°C, away from bright light

Data sourced from Eurogentec product page.[\[2\]](#)

II. Handling and Personal Protective Equipment (PPE)

Proper handling is essential to maintain the integrity of the peptide and ensure personnel safety.

- Engineering Controls: Handle the peptide in a well-ventilated area or a chemical fume hood to minimize inhalation risk.
- Personal Protective Equipment (PPE): Always wear standard laboratory PPE, including:
 - Safety glasses or goggles
 - Lab coat
 - Nitrile gloves[\[4\]](#)[\[5\]](#)
- Handling Lyophilized Powder:
 - Before opening, allow the vial to warm to room temperature in a desiccator to prevent condensation, as moisture can degrade the peptide.[\[4\]](#)[\[6\]](#)

- Weigh out the required amount quickly in a clean, designated area.[7]
- Avoid creating dust.[4]
- Preparing Solutions:
 - When reconstituting, use sterile, high-purity water or an appropriate buffer.[4][5]
 - For peptides with free Cysteine residues (not present in this sequence), use degassed acidic buffers to prevent oxidation.[8]
 - Solutions should ideally be prepared fresh for each experiment. If storage is necessary, use sterile buffers at a pH of 5-6, aliquot into single-use volumes, and store at -20°C or colder to avoid freeze-thaw cycles.[7]

III. Disposal Protocol

Disposal of unused or waste **Renin substrate, angiotensinogen (1-14), rat** must comply with institutional and local environmental regulations.[5] Although generally considered non-hazardous, it is best practice to manage its disposal through approved chemical waste streams.

Step 1: Initial Assessment

- Consult the product's Safety Data Sheet (SDS) if available from your supplier for any specific disposal instructions.[9]
- Contact your institution's Environmental Health and Safety (EHS) department to confirm the appropriate disposal pathway for non-hazardous peptide waste.[4][10]

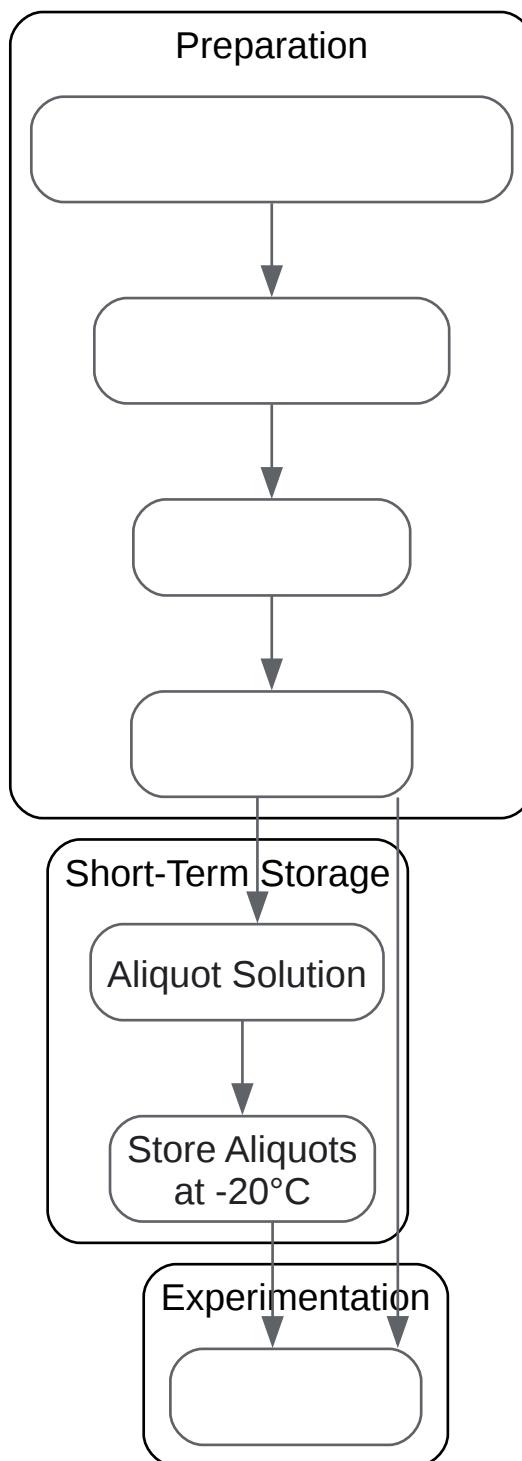
Step 2: Segregation of Waste

- Solid Waste (Unused Lyophilized Peptide):
 - Collect the original vial containing the unwanted peptide.
 - Place it in a designated, properly labeled container for non-hazardous solid chemical waste. Do not discard in regular trash unless explicitly approved by EHS.[11]

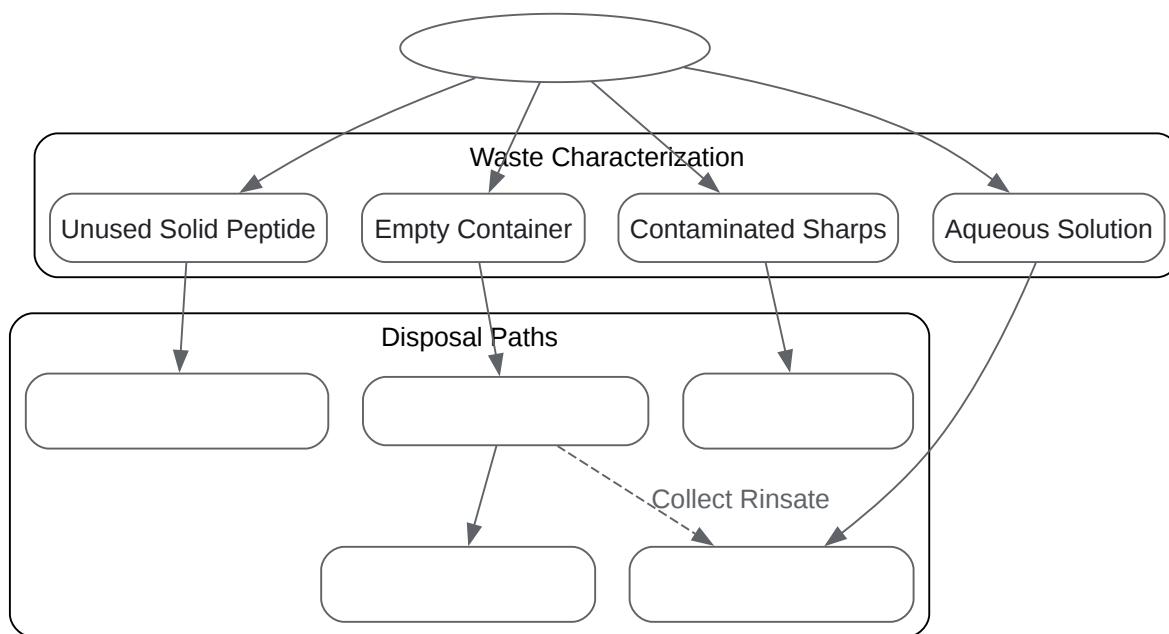
- Liquid Waste (Solutions):
 - Do not pour peptide solutions down the sink or into public drains.[\[5\]](#)
 - Collect all aqueous solutions containing the peptide in a compatible, sealed, and clearly labeled waste container.
 - The label should include the contents (e.g., "Waste Aqueous Solution of Angiotensinogen (1-14), rat") and the approximate concentration.[\[9\]](#)
 - Submit the container for pickup through your institution's chemical waste program.[\[12\]](#)
- Contaminated Sharps:
 - Any needles, pipette tips, or broken glass contaminated with the peptide should be disposed of in a designated, puncture-resistant sharps container labeled for chemically contaminated sharps.[\[12\]](#)[\[13\]](#)
- Empty Containers:
 - Triple-rinse the empty vial with a suitable solvent (e.g., water).
 - Collect the rinsate as liquid chemical waste.[\[12\]](#)
 - Deface or remove the original label to prevent misuse.[\[11\]](#)
 - Once clean and defaced, the container can typically be disposed of in a glass waste box or regular trash, as per institutional guidelines.[\[12\]](#)[\[13\]](#)

IV. Experimental Workflow & Disposal Pathway

The following diagrams illustrate the general experimental workflow and the decision-making process for proper disposal.

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Caption: General experimental workflow for handling Renin substrate.



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Caption: Disposal decision workflow for Renin substrate waste.

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